

Personal protective equipment for handling Trimethyl(triethylamine)aluminium

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Compound of Interest

Compound Name: Trimethyl(triethylamine)aluminium

Cat. No.: B12655106

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Essential Safety and Handling Guide for Trimethyl(triethylamine)aluminium

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **Trimethyl(triethylamine)aluminium**. The protocols outlined are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Disclaimer: **Trimethyl(triethylamine)aluminium** is a complex of the highly pyrophoric and water-reactive liquid, Trimethylaluminium (TMA). The safety procedures detailed below are based on the hazardous properties of TMA, which dictates the safe handling requirements for the complex. This material can ignite spontaneously on contact with air and reacts violently with water.^{[1][2][3]} Always handle with extreme caution in a controlled environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent thermal and chemical burns, as well as respiratory exposure.

- **Eye and Face Protection:** At a minimum, ANSI Z87.1-compliant chemical splash goggles are required.^[2] For any operation with a risk of splashing or explosion, a full face shield (8-inch minimum) must be worn in addition to safety goggles.^{[2][4]} Contact lenses should not be worn.^[1]

- **Skin and Body Protection:** A flame-resistant lab coat must be worn and fully buttoned.[2] Laboratory personnel must also wear full-length pants and closed-toe shoes, ensuring no skin is exposed between the shoe and ankle.[2] For handling larger quantities, a chemical-resistant apron should be worn over the flame-resistant lab coat.[2]
- **Hand Protection:** Double gloving is recommended.[2] Wear fire-resistant inner gloves or liners (e.g., Nomex or Kevlar) and chemical-resistant outer gloves.[2] Neoprene or nitrile rubber are suitable materials for the outer gloves.[1] Always inspect gloves for integrity before use.[4]
- **Respiratory Protection:** All handling of **Trimethyl(triethylamine)aluminium** must be conducted in a certified chemical fume hood or a glove box.[1][2] If there is a potential for exposure, such as when working outside of these engineering controls or if exposure limits may be exceeded, respiratory protection is required.[2][5] A NIOSH-certified full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended.[1][4] If a respirator is the sole means of protection, a full-face supplied air respirator must be used.[4]

Key Safety Data

The following table summarizes essential quantitative safety information for Trimethylaluminium, the primary hazardous component.

Parameter	Value
GHS Hazard Statements	H225 (Highly flammable liquid and vapor), H250 (Catches fire spontaneously if exposed to air), H260 (In contact with water releases flammable gases which may ignite spontaneously), H314 (Causes severe skin burns and eye damage), H335 (May cause respiratory irritation)[1][4]
Permissible Exposure Limit (PEL)	2 mg/m ³ (California PEL for Trimethylaluminium) [4]
UN Number	UN 3394 (Organometallic substance, liquid, pyrophoric, water-reactive) or UN 3051 for the pure compound[4][6]
NFPA 704 Hazard Diamond	Health: 3, Flammability: 3, Instability: 3, Special: W (Reacts with water)[6][7]
Incompatible Materials	Water, Acids, Alcohols, Oxygen, Oxidizing Agents, Halogens, Metal Salts, Alkalies[1][4]
Recommended Fire Extinguishing Media	Dry chemical powder, dry sand, soda ash, or dolomite.[1][6] DO NOT USE WATER, FOAM, or HALOGENATED AGENTS.[1][6]

Operational and Disposal Plans

Strict adherence to handling and disposal protocols is critical for safety.

Safe Handling and Operational Protocol

- Engineering Controls: All manipulations must be performed under an inert atmosphere (e.g., nitrogen or argon) in a glove box or a certified chemical fume hood.[1][2] Emergency eyewash stations and safety showers must be immediately accessible.[1]
- Preventing Ignition and Reactions:
 - Ensure all glassware is meticulously oven-dried before use to remove all traces of moisture.[2]

- Use only non-sparking tools.[1]
- Ground and bond all containers and transfer equipment to prevent the buildup of static electricity.[1]
- Never work alone. A "buddy system" ensures a second person is available to assist in an emergency.
- Perform a "dry run" of the procedure with a less hazardous substance to identify potential issues.[2]
- Storage: Store containers in a cool, dry, well-ventilated area designated for pyrophoric reagents.[1][2] Containers must be kept tightly sealed, upright, and under an inert gas atmosphere.[1][4][8] Store away from all incompatible materials, especially water, flammables, and oxidizers.[1][2]

Waste Disposal Plan

- Chemical Waste: Unused or excess **Trimethyl(triethylamine)aluminium** is considered RCRA hazardous waste.[1] It must never be poured down the drain.[1] Small residual amounts must be quenched (deactivated) carefully. This is a hazardous procedure that should only be performed by trained personnel. A typical method involves slow addition to an inert, high-boiling point solvent like heptane in a reaction flask under an inert atmosphere, followed by slow, dropwise addition of a less reactive alcohol (e.g., isopropanol) and finally water.
- Contaminated Materials: All items contaminated with **Trimethyl(triethylamine)aluminium** (e.g., gloves, absorbent pads, glassware) must be collected in a sealed, properly labeled hazardous waste container for disposal through your institution's environmental health and safety office.[2] Handle empty containers with care as they may contain flammable residue.
[1]

Experimental Protocol: Transfer of Trimethyl(triethylamine)aluminium via Syringe

This protocol outlines the steps for safely transferring the reagent from a manufacturer's bottle to a reaction flask using a syringe. This procedure must be performed in a chemical fume hood.

- Preparation:
 - Don all required PPE as described above.
 - Ensure the fume hood sash is at the lowest feasible position.
 - Assemble and oven-dry all glassware (reaction flask with septum, syringe, needle). Allow to cool to room temperature under a stream of inert gas.
 - Purge the reaction flask with inert gas (nitrogen or argon).
 - Ensure a container of dry sand or soda ash is within arm's reach for immediate use in case of a spill.
- Syringe Preparation:
 - Select a syringe with a volume twice that of the liquid to be transferred.
 - Attach the needle and flush the syringe with inert gas 3-5 times to ensure it is dry and free of air.
- Reagent Transfer:
 - Clamp the reagent bottle securely in the fume hood.
 - Carefully remove the cap and replace it with a septum.
 - Insert a needle connected to an inert gas line (with a bubbler outlet) into the septum to create positive pressure.
 - Insert the prepared syringe needle into the septum, ensuring the needle tip is below the liquid level.
 - Slowly draw the desired volume of the reagent into the syringe.
 - Withdraw the syringe from the reagent bottle.
- Dispensing Reagent:

- Immediately insert the syringe needle into the septum of the prepared reaction flask.
- Slowly dispense the liquid into the flask.
- Remove the syringe.
- Syringe Quenching:
 - Immediately and carefully rinse the syringe and needle. Draw an inert solvent (e.g., heptane) into the syringe and expel it into a separate flask containing the same solvent. Repeat this rinse.
 - Slowly draw a quenching agent (e.g., isopropanol) into the syringe to react with any residual reagent.
 - Finally, rinse the syringe with water.
 - Dispose of all rinse solutions as hazardous waste.

Emergency Procedures

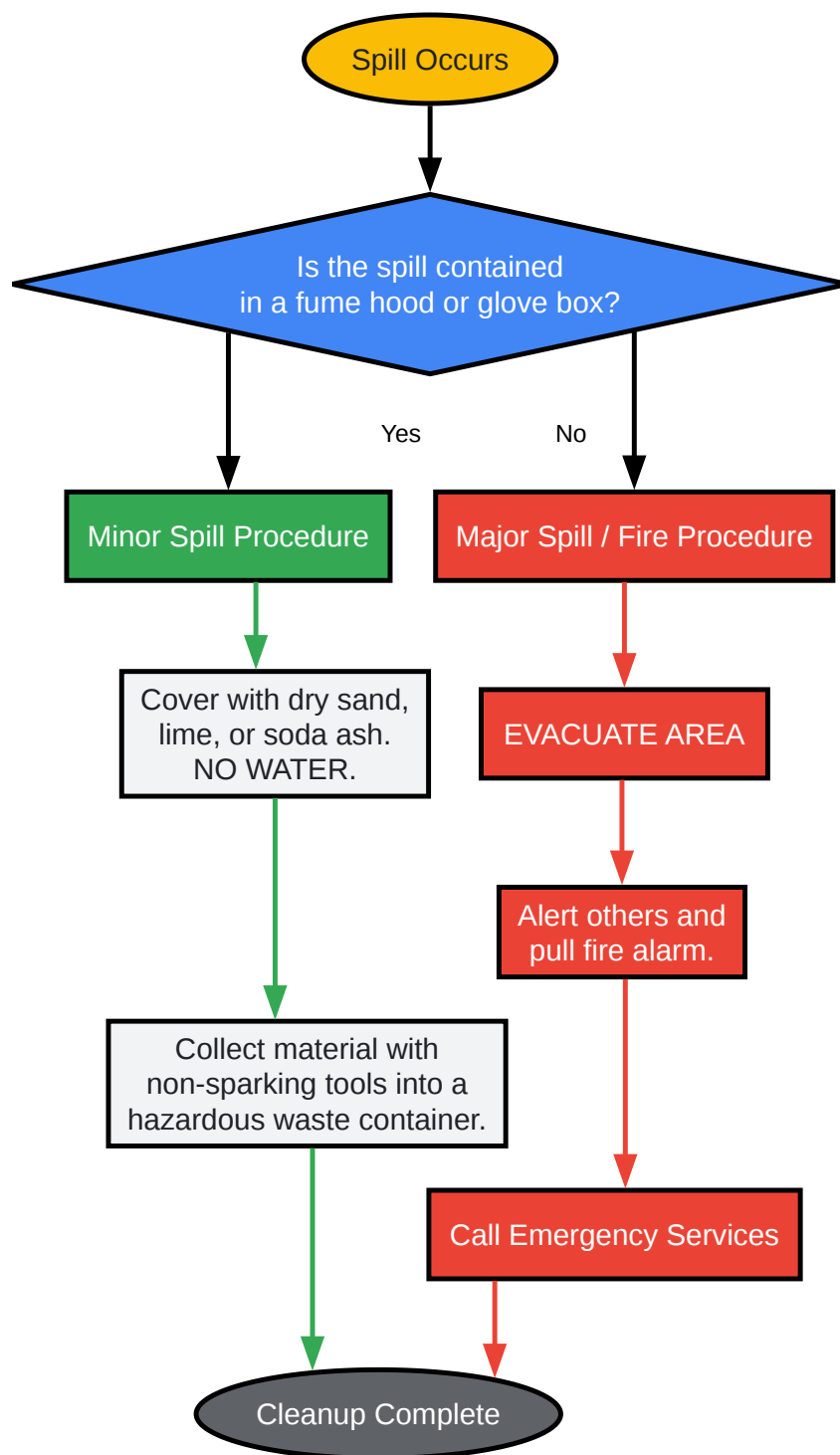
Immediate and correct response is critical in any emergency involving this substance.

Spill Response

The appropriate response depends on the size and location of the spill.

- Minor Spill (inside a fume hood or glove box):
 - Alert personnel in the immediate area.
 - If manageable, cover the spill with a generous amount of dry sand, dry lime, soda ash, or other suitable dry absorbent material.^{[1][6]} DO NOT USE WATER or combustible materials like paper towels.^{[1][6]}
 - Using non-sparking tools, carefully scoop the mixture into a designated, labeled container for hazardous waste disposal.^[1]
 - Ventilate the area after cleanup is complete.^[6]

- Major Spill (outside of a fume hood) or Any Fire:
 - EVACUATE the area immediately.
 - Alert others and activate the nearest fire alarm.
 - Call emergency services (e.g., 911) and provide them with the chemical name and location of the spill.[\[2\]](#)
 - If trained and it is safe to do so, use a Class D fire extinguisher (for combustible metals) or dry chemical powder.[\[1\]](#) If the material has ignited, it may be safest to let it burn out while preventing it from spreading.[\[1\]](#)



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Caption: Emergency response workflow for a **Trimethyl(triethylamine)aluminium** spill.

First Aid Measures

- Inhalation: Move the victim to fresh air immediately.[1] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[9] Seek immediate medical attention.[1]
- Skin Contact: This is a medical emergency. Immediately flush the affected area with copious amounts of water for at least 15 minutes, using a safety shower if necessary.[5][6] Remove all contaminated clothing while flushing.[5][6] Get immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, holding the eyelids open to ensure thorough rinsing.[1][5][6] Seek immediate medical attention, preferably from an ophthalmologist.[5]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious, rinse their mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

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